

# physical and chemical properties of 1-Undecanoylglycerol

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## Compound of Interest

Compound Name: 1-Undecanoylglycerol

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## 1-Undecanoylglycerol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physical and chemical properties of **1-Undecanoylglycerol**, also known as 1-monoundecanoin. Due to the limited availability of specific experimental data for this particular monoglyceride in publicly accessible literature, this document combines established knowledge of monoglycerides with generalized experimental protocols. It is intended to serve as a foundational resource for professionals in chemistry and drug development.

## Chemical Identity and Physical Properties

**1-Undecanoylglycerol** is a monoglyceride consisting of a glycerol molecule esterified with one undecanoic acid molecule at the sn-1 position. It is also referred to as monoundecanoin.

Table 1: Physical and Chemical Properties of **1-Undecanoylglycerol**

Property	Value	Source/Method
IUPAC Name	(2,3-dihydroxypropyl) undecanoate	N/A
Synonyms	1-Monoundecanoin, Glyceryl 1-monoundecanoate	N/A
CAS Number	108652-83-1	ChemicalBook[1]
Molecular Formula	C <sub>14</sub> H <sub>28</sub> O <sub>4</sub>	N/A
Molecular Weight	260.37 g/mol	N/A
Melting Point	Data not available. Estimated to be slightly above room temperature based on similar saturated monoglycerides.	N/A
Boiling Point	Data not available. Decomposes at high temperatures.	N/A
Density	Data not available.	N/A
Solubility	Insoluble in water; Soluble in organic solvents like ethanol, chloroform, and ethers.[2]	General property of monoglycerides
Appearance	Expected to be a white to off-white waxy solid at room temperature.	General property of monoglycerides

## Chemical Properties and Stability

Monoglycerides are generally stable under anhydrous conditions but can be susceptible to hydrolysis in the presence of water, especially at acidic or alkaline pH. The stability of monoglycerides in formulations is a critical factor, with polymorphic transformations from the functional  $\alpha$ -gel phase to a more stable but less functional coagel phase being a key concern in aqueous systems.[3] Factors such as pH and water content can significantly influence the stability and aggregation of monoglycerides in solutions.

### General Stability Considerations for Monoglycerides:

- **Hydrolysis:** The ester linkage is subject to cleavage in the presence of water, acids, or bases, yielding glycerol and undecanoic acid.
- **Oxidation:** While the saturated undecanoyl chain is relatively resistant to oxidation, impurities or formulation components could promote degradation.
- **Polymorphism:** Monoglycerides can exist in different crystalline forms ( $\alpha$ ,  $\beta'$ ,  $\beta$ ), which affects their physical properties and functionality as emulsifiers. The  $\alpha$ -form is generally the most functional but least stable.<sup>[3]</sup>

## Experimental Protocols

### Synthesis of 1-Undecanoylglycerol (Generalized Enzymatic Method)

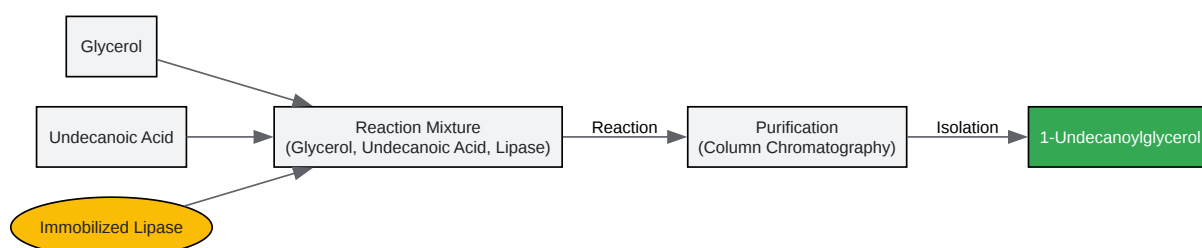
Enzymatic synthesis is preferred for producing high-purity monoglycerides under mild conditions.<sup>[4]</sup> A common method is the esterification of glycerol with the corresponding fatty acid using a lipase catalyst.

#### Materials:

- Glycerol
- Undecanoic acid
- Immobilized lipase (e.g., from *Candida antarctica*, Lipozyme® 435)<sup>[5]</sup>
- Organic solvent (e.g., 2-methyl-2-butanol or solvent-free system)
- Molecular sieves (for water removal)
- Silica gel for column chromatography
- Solvents for chromatography (e.g., hexane, ethyl acetate)

#### Procedure:

- Combine glycerol and undecanoic acid in a suitable molar ratio (e.g., 5:1 glycerol to fatty acid) in a round-bottom flask.
- Add the immobilized lipase (e.g., 10% by weight of reactants).
- If using a solvent, add it to the mixture. For a solvent-free system, proceed to the next step.
- Add activated molecular sieves to remove water produced during the reaction, which drives the equilibrium towards ester formation.
- Heat the mixture to a controlled temperature (e.g., 60-70 °C) with constant stirring.
- Monitor the reaction progress by taking aliquots and analyzing them by thin-layer chromatography (TLC) or gas chromatography (GC).
- Once the reaction reaches the desired conversion, stop the reaction by filtering off the immobilized enzyme.
- Purify the **1-undecanoylglycerol** from the reaction mixture using silica gel column chromatography. Elute with a gradient of hexane and ethyl acetate to separate the monoglyceride from unreacted starting materials and by-products (diglycerides and triglycerides).
- Evaporate the solvent from the collected fractions containing the pure product under reduced pressure.
- Characterize the final product using techniques such as NMR, FT-IR, and mass spectrometry.



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**Caption:** Generalized workflow for the enzymatic synthesis of **1-Undecanoylglycerol**.

## Determination of Melting Point (Generalized)

The melting point of a solid organic compound can be determined using a melting point apparatus.<sup>[3]</sup>

Procedure:

- Finely powder a small amount of the purified **1-Undecanoylglycerol**.
- Pack the powdered sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube in the heating block of a melting point apparatus.
- Heat the block rapidly to a temperature about 10-15 °C below the expected melting point.
- Then, decrease the heating rate to 1-2 °C per minute.
- Record the temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid has turned into a clear liquid (completion of melting). This range is the melting point.

## Analysis by High-Performance Liquid Chromatography (HPLC) (Generalized)

HPLC with an Evaporative Light Scattering Detector (ELSD) is a common method for the analysis of monoglycerides.

Instrumentation and Conditions:

- HPLC System: With a gradient pump and autosampler.
- Detector: Evaporative Light Scattering Detector (ELSD).
- Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm).

- Mobile Phase A: Acetonitrile
- Mobile Phase B: Water
- Gradient: Start with a suitable ratio of A and B, and gradually increase the percentage of A to elute the more nonpolar di- and triglycerides.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30-40 °C.
- Injection Volume: 10-20 µL.

#### Procedure:

- Prepare a standard solution of **1-Undecanoylglycerol** of known concentration in a suitable solvent (e.g., isopropanol/hexane).
- Prepare the sample solution by dissolving a known amount of the material to be analyzed in the same solvent.
- Set up the HPLC system with the specified conditions.
- Inject the standard solution to determine the retention time and response factor.
- Inject the sample solution.
- Identify the **1-Undecanoylglycerol** peak in the sample chromatogram based on the retention time of the standard.
- Quantify the amount of **1-Undecanoylglycerol** in the sample by comparing the peak area with that of the standard.



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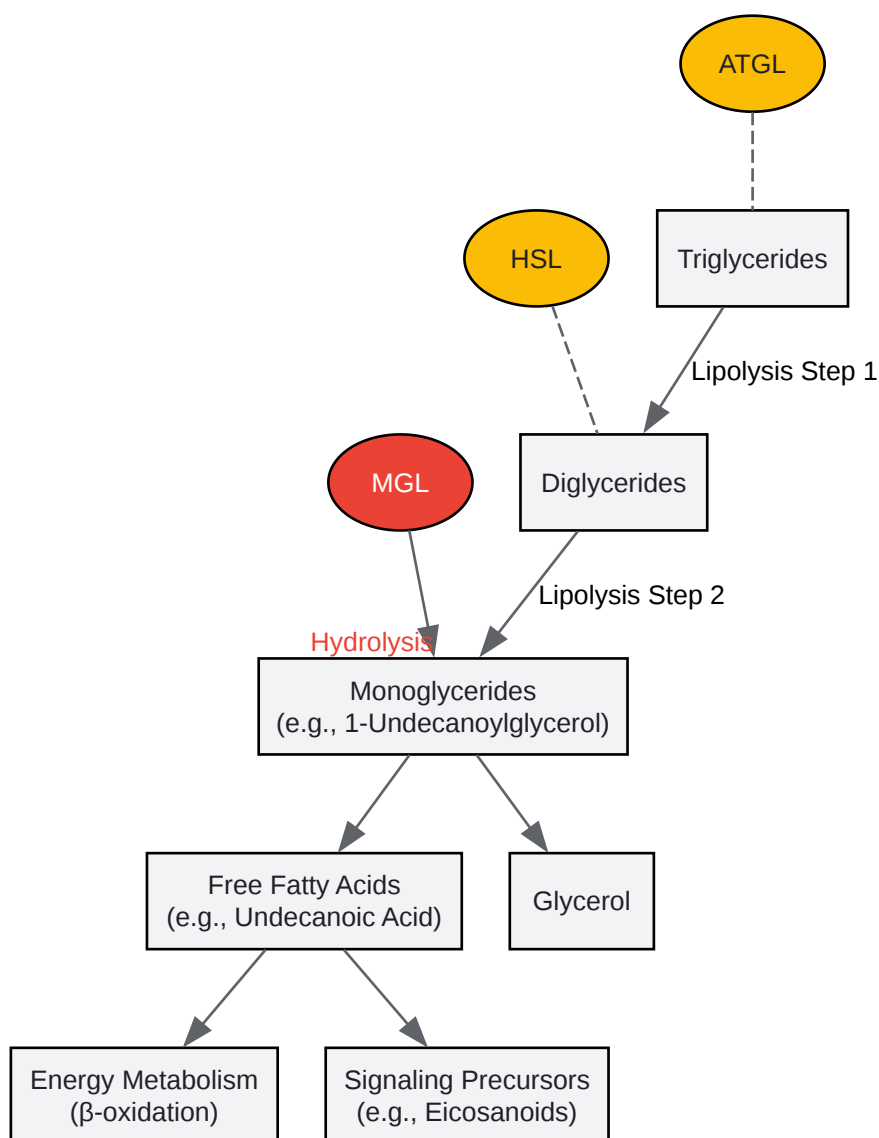
**Caption:** General workflow for the HPLC-ELSD analysis of **1-Undecanoylglycerol**.

## Biological Activity and Signaling Pathways

While specific signaling pathways for **1-Undecanoylglycerol** have not been extensively documented, monoglycerides, in general, are key players in lipid metabolism. They are intermediates in the breakdown of triglycerides (lipolysis).[6]

Monoacylglycerol lipase (MGL) is a crucial enzyme that hydrolyzes monoglycerides into free fatty acids and glycerol.[7][8] This process is central to energy metabolism and the generation of signaling molecules. For instance, the hydrolysis of the endocannabinoid 2-arachidonoylglycerol (a 2-monoglyceride) by MGL releases arachidonic acid, a precursor for prostaglandins and other eicosanoids involved in inflammation and other physiological processes.[7][8]

Medium-chain monoglycerides, such as glycerol monolaurate (from a C12 fatty acid), have been investigated for their biological activities, including antimicrobial and growth-promoting effects in animal feed. Given its C11 fatty acid chain, **1-Undecanoylglycerol** falls into the category of medium-chain monoglycerides and may exhibit similar biological properties. However, specific studies on the biological effects of **1-Undecanoylglycerol** are limited.



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**Caption:** The role of monoglycerides in the general lipolysis pathway.

## Conclusion

**1-Undecanoylglycerol** is a monoglyceride with potential applications in various fields, including as an emulsifier in food and pharmaceutical formulations, and potentially as a biologically active agent. This guide provides a summary of its known and expected properties, along with generalized experimental protocols for its synthesis and analysis. The lack of specific experimental data in the literature highlights an opportunity for further research to fully characterize this compound and explore its potential applications. The provided methodologies can serve as a starting point for such investigations.

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